

# A Comparative Guide to Direct Air Capture Systems: Benchmarking Performance

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## Compound of Interest

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The imperative to mitigate climate change has catalyzed the development of Direct Air Capture (DAC) technologies, which aim to remove **carbon dioxide** (CO<sub>2</sub>) directly from the atmosphere. For researchers, scientists, and professionals in drug development and other carbon-intensive industries, understanding the performance landscape of these systems is crucial for investment, research, and strategic decision-making. This guide provides an objective comparison of leading DAC technologies, supported by available experimental data, detailed methodologies for performance evaluation, and visual workflows.

## Performance Comparison of DAC Systems

Direct Air Capture technologies predominantly fall into two categories: liquid solvent-based systems and solid sorbent-based systems, with emerging electrochemical methods gaining traction.<sup>[1][2]</sup> The choice of capture material is a primary determinant of a system's energy consumption and operational parameters.<sup>[3]</sup> The following table summarizes the key performance indicators for these technologies.

Performance Metric	Liquid Solvent DAC (e.g., Carbon Engineering)	Solid Sorbent DAC (e.g., Climeworks)	Emerging Electrochemical DAC (e.g., Mission Zero, RepAir)
CO2 Capture Medium	Aqueous basic solutions (e.g., potassium hydroxide) [1]	Solid amine-based adsorbents[4][5]	Electrochemical cells and regenerable capture agents[6]
Regeneration Temperature	High-temperature: 300°C to 900°C[1]	Low-temperature: 80°C to 120°C[1]	Ambient temperatures[7]
Total Energy Consumption (per ton of CO2)	High: ~2,755 kWh (2550 kWh thermal + 205 kWh electric)[3]	Moderate: ~1,100 kWh (thermal and electric)[3]	Low: < 600 kWh (primarily electric)[7]
Heat Source	High-grade heat, often from natural gas or nuclear power[1][3]	Low-grade heat from renewables, waste heat, or geothermal[1][3]	Primarily electricity, can be sourced from renewables[6][7]
Water Consumption (per ton of CO2)	4.7 to 6.6 tons under temperate conditions (due to evaporation) [3]	Generally low to negligible[3]	No water consumption reported[7]
Cost per ton of CO2 Captured	Future projections: ~226 – 226–544[8]	Future projections: ~281 – 281–579[8]	Potentially lower due to reduced energy intensity
Land Footprint	Larger due to economies of scale for large plants[9]	More modular, can be deployed at smaller scales[10]	Potentially smaller and more flexible deployment
Technology Readiness Level (TRL)	High, with large-scale plants in development[11]	High, with commercial plants in operation[11]	Lower, with prototypes and pilot plants emerging[6]

## Sorbent and Solvent Durability

A critical factor influencing the long-term economic viability of DAC is the durability of the capture materials.<sup>[4]</sup> Degradation of these materials leads to a decrease in CO<sub>2</sub> capture capacity and necessitates costly replacement.<sup>[5]</sup>

Aspect	Liquid Solvents (e.g., Potassium Hydroxide)	Solid Sorbents (e.g., Amines on a solid substrate)
Primary Degradation Mechanism	Oxidative degradation and formation of carbonates <sup>[12]</sup>	Oxidative degradation and thermal degradation of amines <sup>[5][12]</sup>
Factors Accelerating Degradation	High temperatures, presence of oxygen	Exposure to air, humidity, and heat during adsorption and regeneration cycles <sup>[5]</sup>
Consequences of Degradation	Loss of active solvent, reduced CO <sub>2</sub> absorption capacity	Irreversible loss in CO <sub>2</sub> capture capacity, potential emission of pollutants <sup>[4][5]</sup>
Mitigation Strategies	Chemical stabilizers, process optimization	Development of more stable polymer backbones, cross-linking to enhance stability, use of additives <sup>[12][13]</sup>
Reported Lifespan	Generally long, but requires continuous make-up of chemicals	A key research area; models suggest a sorbent needs to last for hundreds of thousands of cycles for economic viability <sup>[5]</sup>

## Experimental Protocols for DAC Performance Benchmarking

Standardized testing is essential for the objective comparison of different DAC systems. The following outlines a generalized experimental protocol for evaluating the performance of solid

sorbent-based DAC materials, based on methodologies described in the literature.[\[4\]](#)[\[14\]](#)[\[15\]](#)

## Sorbent Material Characterization

- Objective: To determine the physical and chemical properties of the sorbent material before and after CO<sub>2</sub> capture experiments.
- Methodology:
  - Surface Area and Porosity Analysis: Use techniques like Brunauer-Emmett-Teller (BET) analysis to measure the surface area and pore size distribution of the sorbent.
  - Thermal Gravimetric Analysis (TGA): Determine the thermal stability of the sorbent and its CO<sub>2</sub> carrying capacity by measuring weight changes as a function of temperature.
  - Spectroscopic Analysis: Employ Fourier-transform infrared spectroscopy (FTIR) and other spectroscopic methods to identify the chemical functional groups responsible for CO<sub>2</sub> capture and to monitor their stability over time.

## CO<sub>2</sub> Adsorption/Desorption Isotherms

- Objective: To quantify the CO<sub>2</sub> uptake capacity of the sorbent at different temperatures and CO<sub>2</sub> concentrations.
- Methodology:
  - Place a known mass of the sorbent in a temperature-controlled chamber.
  - Introduce a gas stream with a controlled CO<sub>2</sub> concentration (simulating ambient air, ~400 ppm) and flow rate.
  - Use a mass spectrometer or gas chromatograph to measure the CO<sub>2</sub> concentration at the outlet of the chamber.[\[14\]](#)
  - Continue the gas flow until the sorbent is saturated (outlet CO<sub>2</sub> concentration equals inlet concentration).[\[14\]](#)

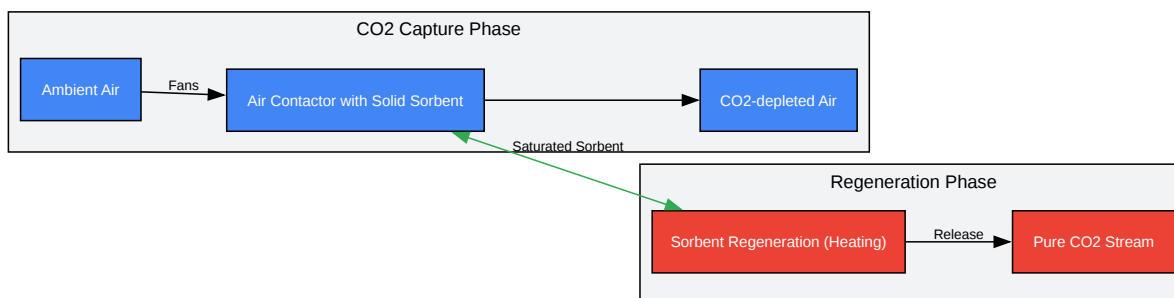
- The amount of CO<sub>2</sub> captured is determined by integrating the difference between the inlet and outlet CO<sub>2</sub> concentrations over time.
- To measure desorption, heat the saturated sorbent to its regeneration temperature and quantify the released CO<sub>2</sub>.

## Cyclic Stability and Durability Testing

- Objective: To evaluate the long-term performance and stability of the sorbent over multiple adsorption-desorption cycles.
- Methodology:
  - Subject the sorbent to a large number of repeated adsorption and desorption cycles under conditions relevant to the DAC process.
  - Periodically measure the CO<sub>2</sub> capture capacity to determine the rate of degradation.
  - Analyze the sorbent material after a set number of cycles using the characterization techniques described in Protocol 1 to identify the causes of degradation.
  - The development of validated accelerated aging tests is an important area of research to predict long-term sorbent lifetime.[\[5\]](#)

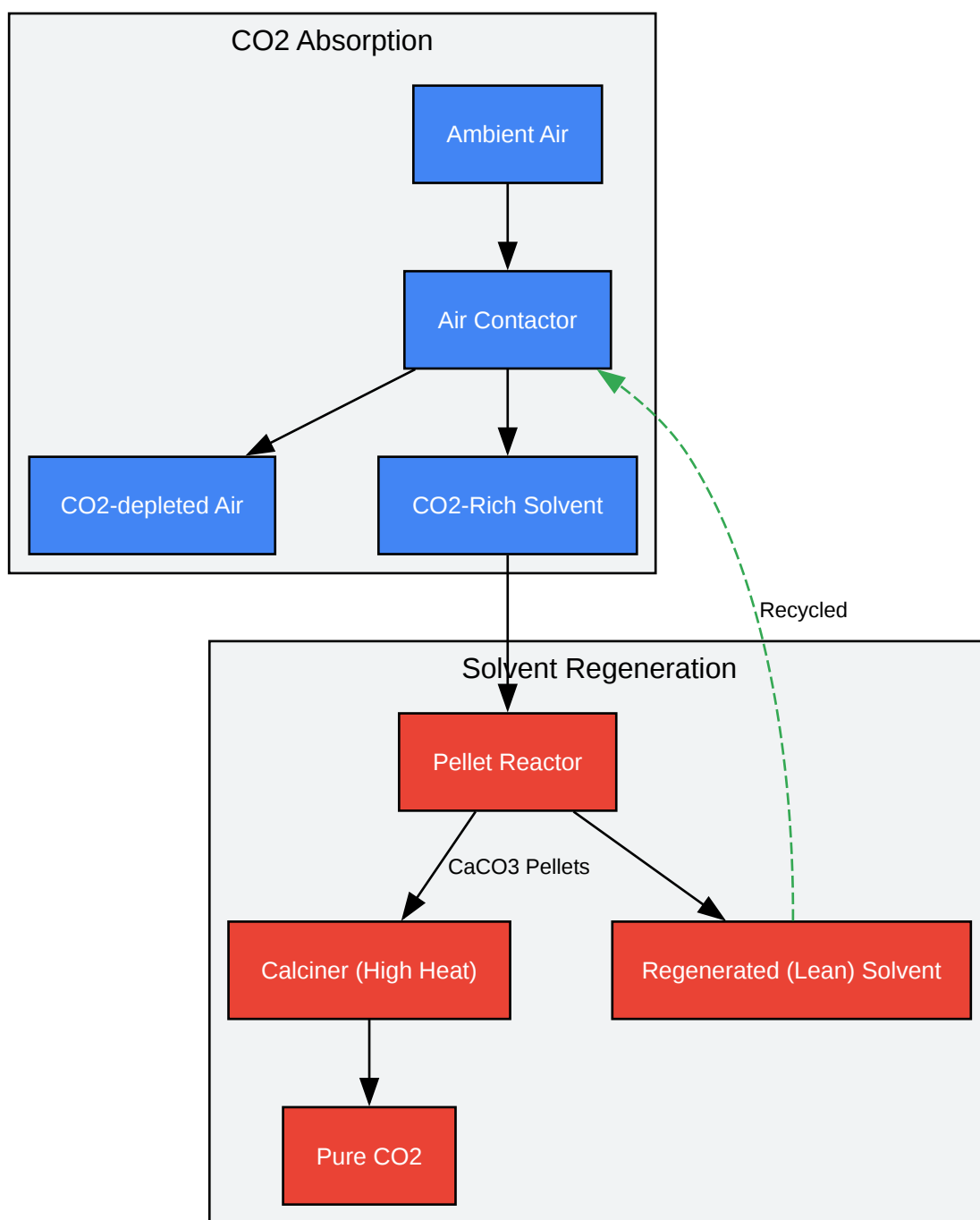
## Visualizing DAC System Workflows

The following diagrams illustrate the operational logic of the primary DAC technology types.



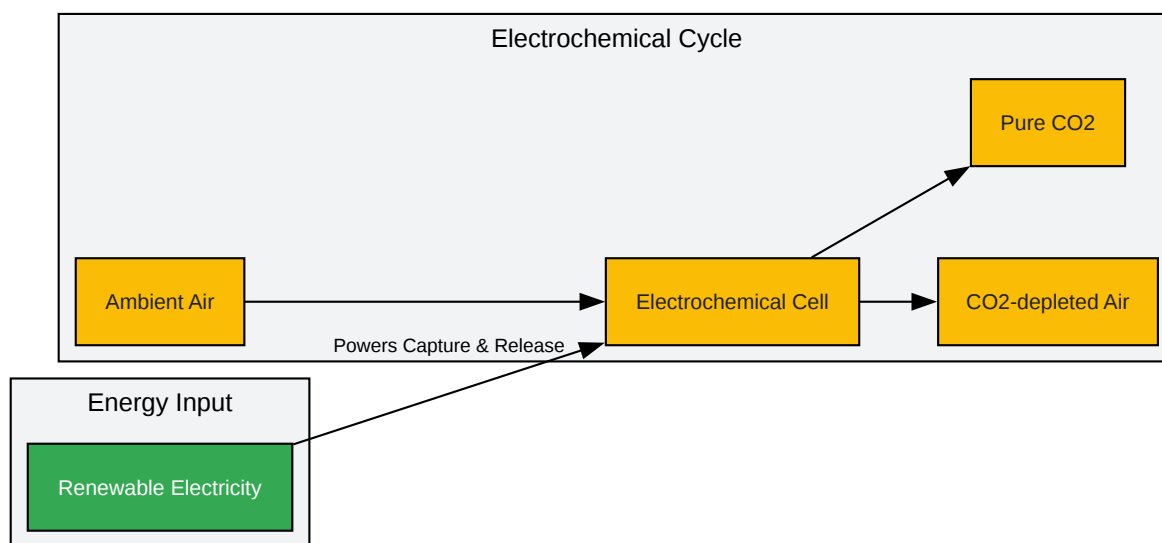
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### Solid Sorbent DAC Workflow



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### Liquid Solvent DAC Workflow



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### Electrochemical DAC Workflow

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## References

- 1. [iea.org](https://www.iea.org) [[iea.org](https://www.iea.org)]
- 2. Direct air capture - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. [carbon180.org](https://carbon180.org) [[carbon180.org](https://carbon180.org)]
- 4. Durability of amine-based solid adsorbents for direct air capture - American Chemical Society [[acs.digitellinc.com](https://acs.digitellinc.com)]
- 5. NETL Research Targets Degradation of Sorbents Used in Direct Air Capture | [netl.doe.gov](https://netl.doe.gov) [[netl.doe.gov](https://netl.doe.gov)]
- 6. [blog.alliedoffsets.com](https://blog.alliedoffsets.com) [[blog.alliedoffsets.com](https://blog.alliedoffsets.com)]



- 7. eepower.com [eepower.com]
- 8. carbonherald.com [carbonherald.com]
- 9. carbonengineering.com [carbonengineering.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. iea.org [iea.org]
- 12. Extending the Usable Lifetime of Carbon-Capture Materials | Technology Networks [technologynetworks.com]
- 13. pubs.acs.org [pubs.acs.org]
- 14. NIST Develops New Testing System for Carbon Capture in Fight Against Global Warming | NIST [nist.gov]
- 15. pubs.acs.org [pubs.acs.org]
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